

An In-depth Technical Guide to Benzofuran-2-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benzofuran-2-carboxylic acid**

Cat. No.: **B160394**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzofuran-2-carboxylic acid**, a versatile heterocyclic compound with significant applications in medicinal chemistry, materials science, and organic synthesis. This document details its chemical identity, physicochemical properties, and key synthetic methodologies.

Chemical Identity

- IUPAC Name: **1-benzofuran-2-carboxylic acid**[\[1\]](#)
- Synonyms: Coumarilic acid, Coumarone-2-carboxylic acid, 2-Benzofurancarboxylic acid, Benzo[b]furan-2-carboxylic acid, 2-Carboxybenzofuran[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Physicochemical Properties

The following table summarizes the key quantitative data for **benzofuran-2-carboxylic acid**.

Property	Value	Source
Molecular Formula	C ₉ H ₆ O ₃	[2] [3]
Molecular Weight	162.14 g/mol	[1] [2] [3]
CAS Number	496-41-3	[1] [2]
Melting Point	193 - 197 °C	[2]
Appearance	White to light yellow to light orange crystalline powder	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[6]
Purity	≥98% to ≥99% (GC)	[2] [3]

Experimental Protocols: Synthesis of Benzofuran-2-carboxylic Acids

Benzofuran-2-carboxylic acid and its derivatives are valuable scaffolds in drug discovery. Several synthetic routes have been established. A common and efficient method involves the Perkin (coumarin-benzofuran ring contraction) rearrangement reaction.[\[7\]](#)

Protocol: Microwave-Assisted Perkin Rearrangement

This method provides an expedited synthesis of **benzofuran-2-carboxylic acids** from 3-halocoumarins.[\[7\]](#)

Materials:

- 3-Halocoumarin (e.g., 3-Bromo-4-methyl-6,7-dimethoxycoumarin)
- Ethanol
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)

- Microwave reactor
- Rotary evaporator
- Standard laboratory glassware

Procedure:

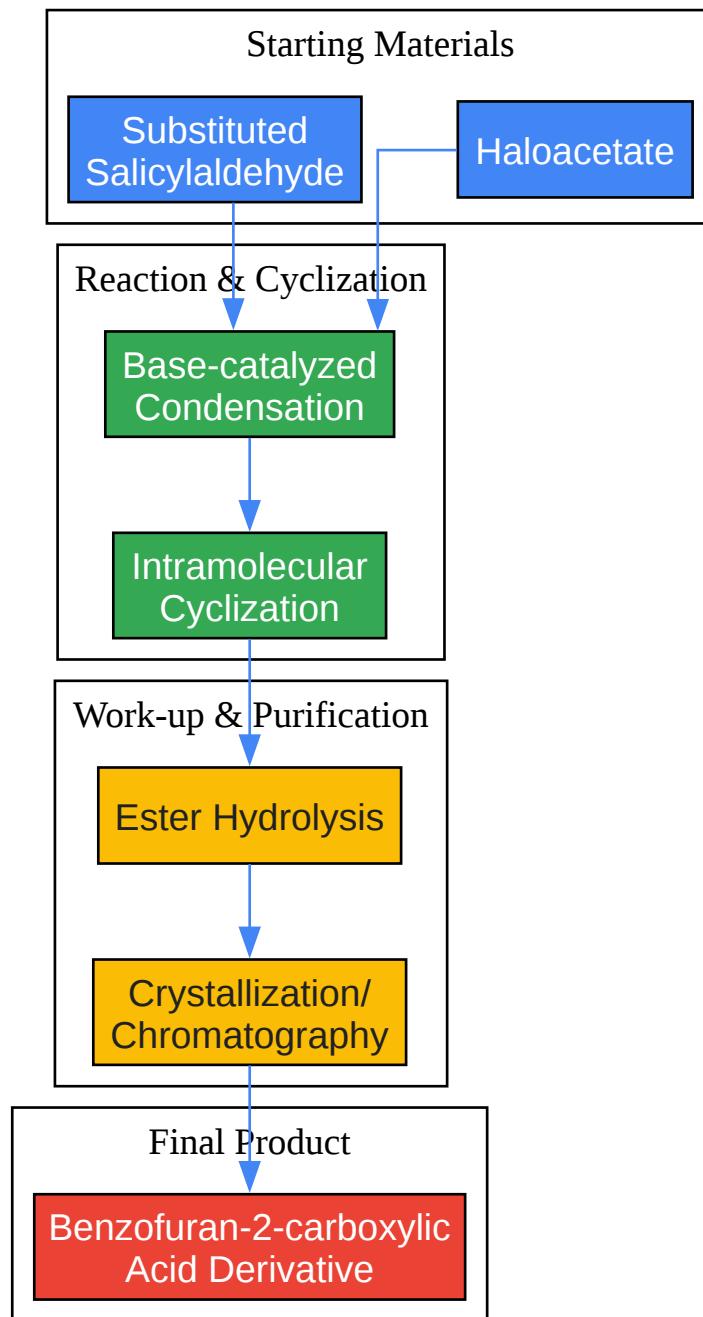
- To a microwave vessel, add the 3-halocoumarin (1 equivalent).[\[7\]](#)
- Add ethanol and sodium hydroxide (3 equivalents).[\[7\]](#)
- Seal the vessel and place it in the microwave reactor.[\[7\]](#)
- Irradiate the mixture at a suitable power (e.g., 300W) and temperature (e.g., 79 °C) for a short duration (e.g., 5 minutes) with stirring.[\[7\]](#)
- Monitor the reaction progress using thin-layer chromatography.[\[7\]](#)
- Upon completion, concentrate the reaction mixture using a rotary evaporator to remove the ethanol.[\[7\]](#)
- Dissolve the resulting crude product in a minimum volume of water.[\[7\]](#)
- Acidify the aqueous solution with hydrochloric acid to precipitate the **benzofuran-2-carboxylic acid** product.[\[7\]](#)
- Collect the precipitate by vacuum filtration and wash with cold water.
- Dry the product to obtain the purified **benzofuran-2-carboxylic acid**.

This microwave-assisted protocol significantly reduces the reaction time compared to traditional heating methods.[\[7\]](#)

Visualization of Workflows and Relationships

Diagram 1: General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **benzofuran-2-carboxylic acid** derivatives, highlighting the key stages from starting materials to the final product.

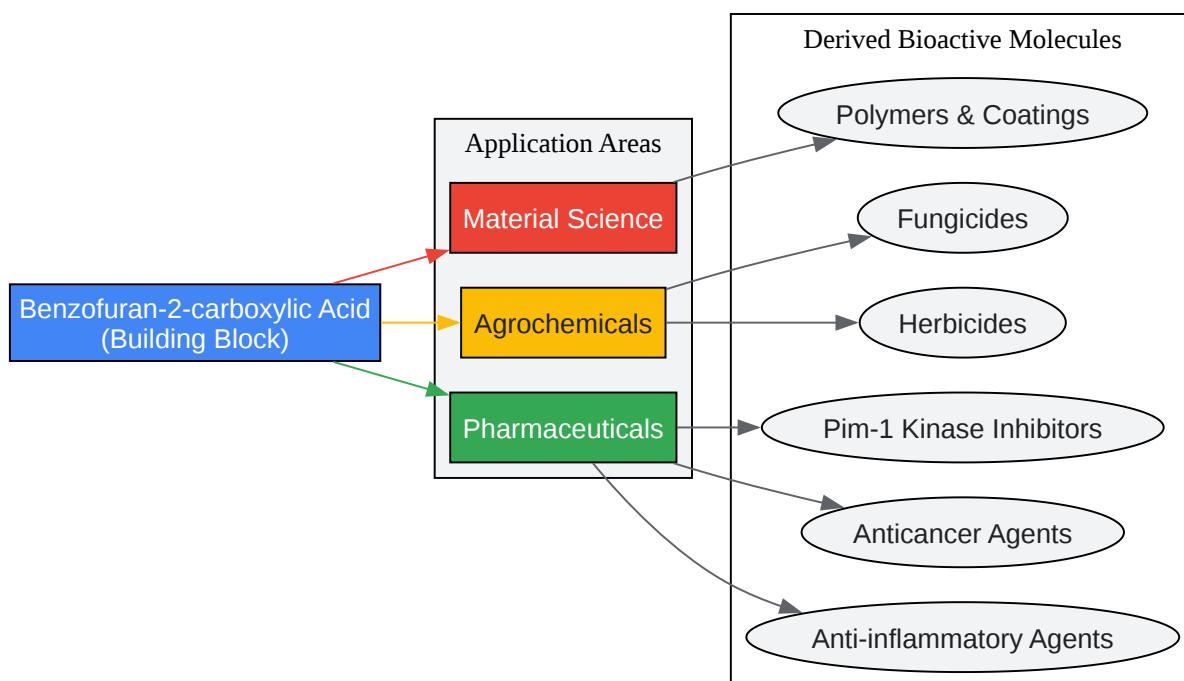


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Caption: Generalized workflow for the synthesis of **benzofuran-2-carboxylic acid**.

Diagram 2: Applications and Logical Relationships

This diagram outlines the key application areas of **benzofuran-2-carboxylic acid** as a versatile building block in various scientific fields.



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Caption: Applications of **benzofuran-2-carboxylic acid** in various fields.

Benzofuran-2-carboxylic acid is a crucial intermediate in the synthesis of a wide range of biologically active molecules, including potential anti-inflammatory and anticancer agents.^[2] Its derivatives have also been explored as potent Pim-1 kinase inhibitors.^[6] In the agrochemical sector, it serves as a precursor for herbicides and fungicides.^[2] Furthermore, its unique chemical properties are utilized in the development of advanced polymers and coatings in material science.^[2]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Benzofuran-2-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b160394#benzofuran-2-carboxylic-acid-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b160394#benzofuran-2-carboxylic-acid-iupac-name-and-synonyms)

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